

# Essential Safety and Operational Guide for Handling 1-Pentyne

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## Compound of Interest

Compound Name: 1-Pentyne

Cat. No.: B049018

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This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **1-Pentyne**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure safe laboratory operations and mitigate risks associated with this chemical.

## Chemical Identification and Hazard Summary

**1-Pentyne** is a highly flammable, colorless liquid that poses significant health and safety risks. [1][2][3] It is crucial to understand its properties and hazards before handling.

Table 1: Physical and Chemical Properties of **1-Pentyne**

Property	Value
CAS Number	627-19-0
Molecular Formula	C5H8
Molecular Weight	68.12 g/mol
Appearance	Colorless liquid
Boiling Point	40 °C (104 °F)[3]
Melting Point	-106 to -105 °C (-159 to -157 °F)[3]
Flash Point	-20 °C (-4 °F) (closed cup)[3]
Density	0.691 g/mL at 25 °C (77 °F)[3]
Vapor Pressure	436 - 467 hPa at 20 °C (68 °F)[2][3]
Water Solubility	1.05 g/L at 25 °C[3]

Table 2: GHS Hazard Classifications for **1-Pentyne**

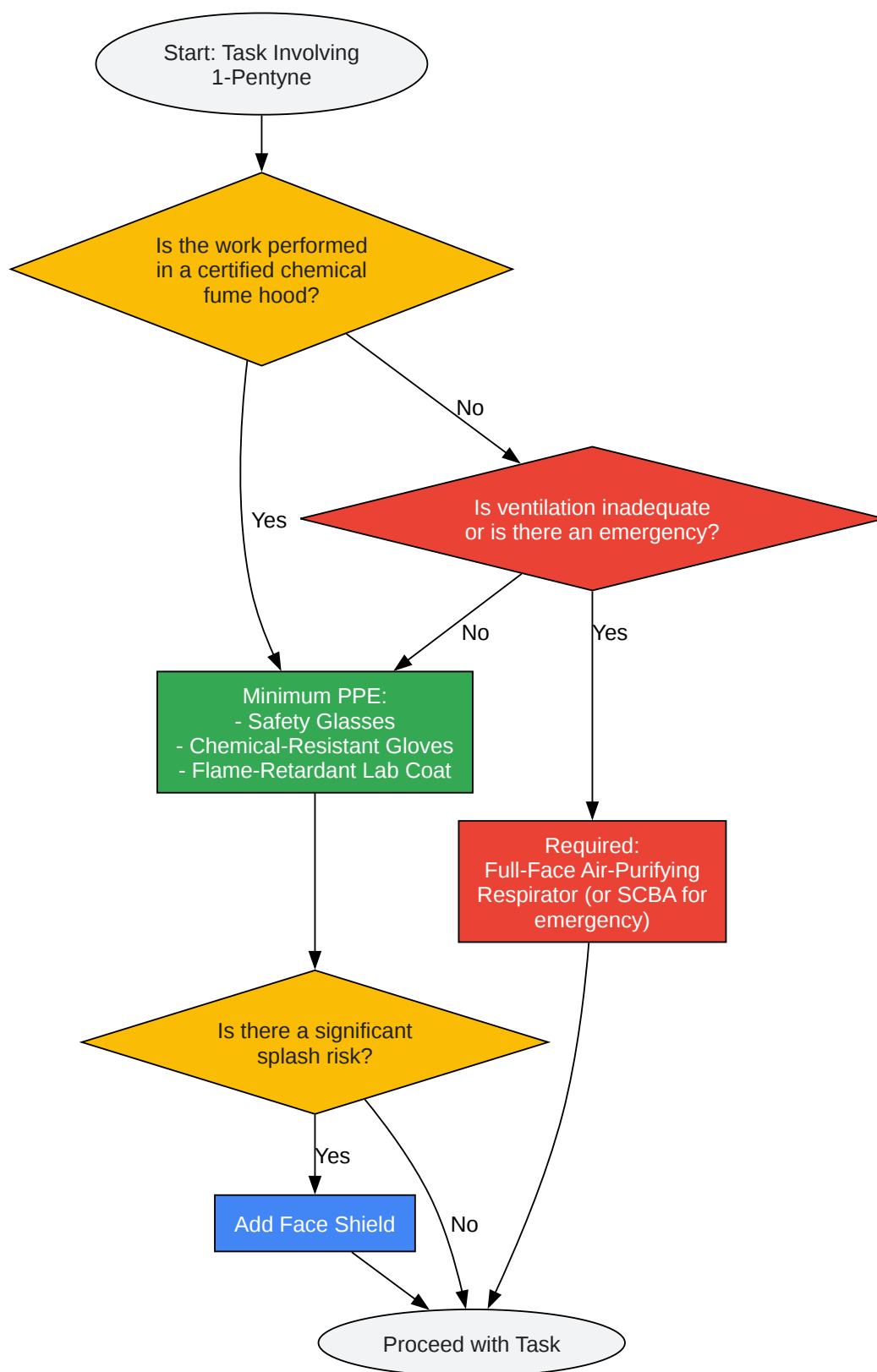
Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapor.[1][4]
Aspiration Hazard	Category 1	H304: May be fatal if swallowed and enters airways. [1][4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1] [4][5]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation.[1][4][5]
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation.[4][5][6]

## Personal Protective Equipment (PPE) Protocol

A thorough risk assessment is required before handling **1-Pentyne** to ensure the appropriate level of PPE is selected. The type of protective equipment must be chosen based on the concentration and amount of the dangerous substance at the specific workplace.[3]

### Required PPE

- Eye and Face Protection: At a minimum, chemical safety goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166 are required.[5] For tasks with a higher risk of splashing, a face shield must be worn in addition to safety glasses.[3]
- Skin and Body Protection:
  - Gloves: Chemical-resistant gloves are mandatory. While specific breakthrough times for **1-Pentyne** are not listed, nitrile or neoprene gloves are generally recommended for irritants and flammable liquids. Always inspect gloves for tears or holes before use.
  - Lab Coat/Clothing: A flame-retardant, anti-static lab coat or coveralls made of a material like Nomex® should be worn.[3][7] Ensure clothing provides full coverage of the arms and body.
- Respiratory Protection:
  - All work with **1-Pentyne** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[3][5]
  - If engineering controls are insufficient or for emergency situations, respiratory protection is necessary. A full-face respirator with multi-purpose combination (US) or type AXBEK (EN 14387) respirator cartridges is recommended.[3] For situations where a respirator is the only form of protection, a full-face supplied-air respirator should be used.[3]



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Caption: PPE selection workflow for handling **1-Pentyne**.

## Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical to prevent accidents.

### Operational Plan: Step-by-Step Handling

- Preparation: Before handling, ensure all necessary PPE is available and in good condition. Locate the nearest emergency eyewash station and safety shower.[5]
- Ventilation: Move the required quantity of **1-Pentyne** into a certified chemical fume hood.
- Grounding: To prevent ignition from static electricity, ground and bond the container and receiving equipment during transfers.[4][5][6]
- Tools: Use only non-sparking tools and explosion-proof equipment.[4][5]
- Avoidance: Avoid breathing vapors or mists.[3][5] Prevent contact with skin and eyes. Keep the chemical away from heat, sparks, open flames, and other ignition sources.[3][4] Smoking is strictly prohibited in the handling area.[4]
- Closure: After use, ensure the container is tightly closed.[3][5]

### Storage Plan

- Store **1-Pentyne** in a cool, dry, and well-ventilated area designated for flammable liquids.[3][5][8]
- Keep containers tightly sealed and upright to prevent leakage.[3]
- Store away from incompatible materials such as strong acids, strong bases, and oxidizing agents.[5][9]

## Emergency and First Aid Plans

Immediate and appropriate action is vital in an emergency.

### First Aid Measures

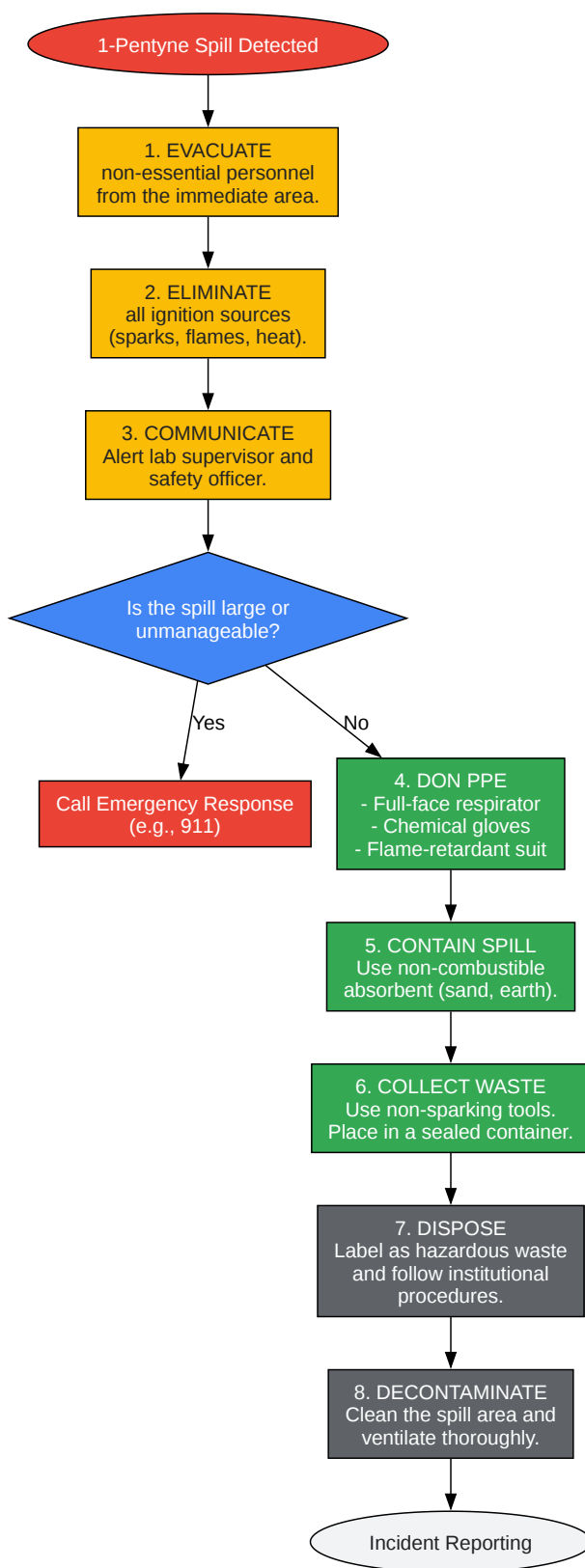
- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[\[3\]](#)[\[4\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water and soap for at least 15 minutes. If skin irritation occurs, seek medical attention.[\[3\]](#)[\[4\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[5\]](#) Remove contact lenses if present and easy to do.[\[4\]](#)[\[5\]](#) Continue rinsing and seek immediate medical attention.[\[4\]](#)
- Ingestion: Do NOT induce vomiting, as this is an aspiration hazard.[\[3\]](#)[\[4\]](#) Never give anything by mouth to an unconscious person. Rinse their mouth with water and call a poison control center or doctor immediately.[\[3\]](#)[\[4\]](#)

## Spill Response and Disposal Plan

A clear and practiced spill response plan is essential.

### Spill Response Protocol

- Evacuate and Isolate: Immediately evacuate all non-essential personnel from the spill area. Isolate the leak or spill area for at least 50 meters (150 feet) in all directions.[\[9\]](#)
- Ignition Sources: Remove all sources of ignition (e.g., open flames, sparks, hot surfaces) from the immediate vicinity.[\[3\]](#)[\[9\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Containment: Wearing appropriate PPE, prevent further leakage or spillage if it is safe to do so.[\[3\]](#) Use non-combustible absorbent materials like sand, earth, or vermiculite to contain the spill.[\[3\]](#) Do not allow the product to enter drains or waterways.[\[3\]](#)
- Collection: Use clean, non-sparking tools to collect the absorbed material and place it into a suitable, labeled container for disposal.[\[9\]](#)



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## References

- 1. 1-Pentyne | C<sub>5</sub>H<sub>8</sub> | CID 12309 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Pentyne - Hazardous Agents | Haz-Map [haz-map.com]
- 3. 1-PENTYNE - Safety Data Sheet [chemicalbook.com]
- 4. Page loading... [guidechem.com]
- 5. fishersci.com [fishersci.com]
- 6. assets.thermofisher.com [assets.thermofisher.com]
- 7. Emergency Response Gear | DuPont™ Emergency Response PPE [dupont.com]
- 8. Page loading... [guidechem.com]
- 9. 1-PENTENE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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